

# 1-Ethyl-2-methylcyclopentane boiling point and density data

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## Compound of Interest

Compound Name: 1-Ethyl-2-methylcyclopentane

CAS No.: 930-89-2

Cat. No.: B15972667

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## An In-depth Technical Guide to the Physical Properties of 1-Ethyl-2-methylcyclopentane

For researchers, scientists, and drug development professionals, a precise understanding of the physical properties of chemical compounds is paramount. This guide provides a detailed overview of the boiling point and density of **1-Ethyl-2-methylcyclopentane**, a substituted cycloalkane. This document compiles available data, outlines general experimental methodologies for the determination of these properties, and presents a logical visualization of the isomeric relationships.

## Data Presentation: Physical Properties

**1-Ethyl-2-methylcyclopentane** exists as two stereoisomers: cis and trans. The physical properties, including boiling point and density, can vary between these isomers. The following table summarizes the available data for both isomers and instances where the specific isomer is not defined.

| Property            | cis-1-Ethyl-2-methylcyclopentane                          | trans-1-Ethyl-2-methylcyclopentane          | 1-Ethyl-2-methylcyclopentane (isomer unspecified) |
|---------------------|-----------------------------------------------------------|---------------------------------------------|---------------------------------------------------|
| Boiling Point       | 124.1 °C at 760 mmHg[1], 127.95 °C[2]                     | Data not explicitly found in search results | No specific data found                            |
| Density             | 0.767 g/cm <sup>3</sup> [1], 0.7811 g/cm <sup>3</sup> [2] | Data not explicitly found in search results | No specific data found                            |
| Molecular Formula   | C <sub>8</sub> H <sub>16</sub> [1][3]                     | C <sub>8</sub> H <sub>16</sub>              | C <sub>8</sub> H <sub>16</sub> [4][5]             |
| Molecular Weight    | 112.21 g/mol [1][3]                                       | 112.21 g/mol                                | 112.21 g/mol [4]                                  |
| CAS Registry Number | 930-89-2[1][3]                                            | 930-90-5                                    | 3726-46-3[4][5]                                   |

## Experimental Protocols

While specific experimental protocols for determining the boiling point and density of **1-Ethyl-2-methylcyclopentane** were not detailed in the provided search results, general and widely accepted methodologies for alkanes and other organic liquids are applicable.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, especially with small sample volumes, the Thiele tube method is commonly employed.[6]

Thiele Tube Method:

- A small amount of the sample (less than 0.5 mL) is placed in a small glass vial (e.g., a Durham tube).
- A capillary tube, sealed at one end, is inverted and placed into the sample.

- The vial is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is placed in a Thiele tube containing a high-boiling point oil (such as mineral oil).
- The side arm of the Thiele tube is gently and continuously heated, which allows for uniform heating of the oil bath.
- As the temperature rises, air trapped in the capillary tube will be expelled, and eventually, a steady stream of bubbles will emerge from the open end of the capillary tube as the sample boils.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube, as at this point, the vapor pressure of the sample is equal to the atmospheric pressure.<sup>[7]</sup>

It is crucial to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

## Density Determination

The density of a liquid is its mass per unit volume. A common and precise method for determining the density of liquids is through the use of a vibrating tube densimeter.<sup>[8]</sup>

Vibrating Tube Densitometry:

- A U-shaped tube is set into oscillation at its natural frequency.
- The sample liquid is introduced into the tube.
- The mass of the sample in the tube affects the frequency of oscillation; a higher mass results in a lower frequency.
- The instrument measures the change in oscillation frequency and, through calibration with standards of known density (such as air and pure water), calculates the density of the sample.

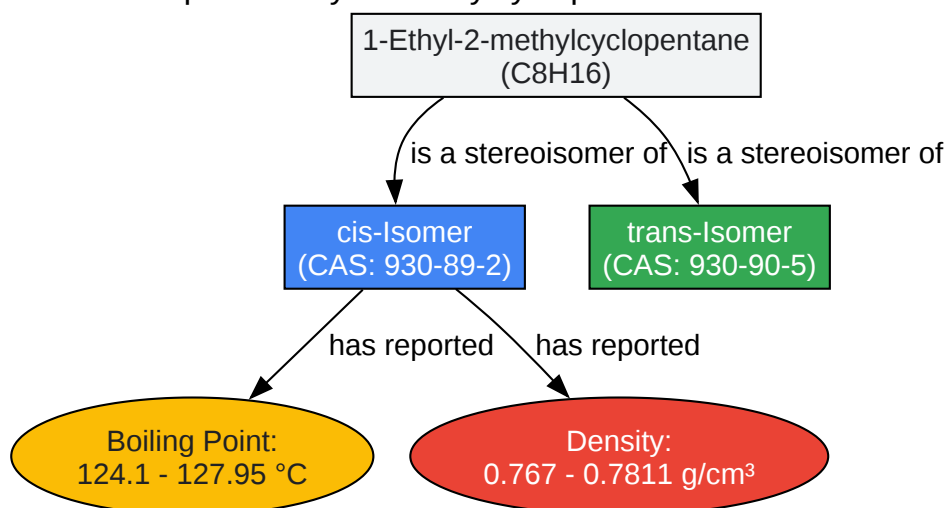
- This method is advantageous as it requires a small sample volume and can be performed over a range of temperatures.

Molecular dynamics simulations can also be employed to predict the density of n-alkanes with good agreement with experimental values.[9][10]

## Logical Relationships

The following diagram illustrates the relationship between **1-Ethyl-2-methylcyclopentane** and its stereoisomers, for which distinct physical properties are reported.

Logical Relationship of 1-Ethyl-2-methylcyclopentane Isomers and Properties



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Caption: Isomeric relationship of **1-Ethyl-2-methylcyclopentane**.

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